

Lithium Hypochlorite (CAS 13840-33-0): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium hypochlorite*

Cat. No.: *B084502*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lithium hypochlorite (CAS number: 13840-33-0), with the chemical formula LiOCl , is the lithium salt of hypochlorous acid.^[1] It is a colorless to white crystalline solid known for its disinfectant and oxidizing properties.^[2] While primarily used for water treatment, particularly in swimming pools, and as a bleaching agent, its chemical reactivity also lends itself to applications in organic synthesis.^{[1][3]} This technical guide provides a comprehensive overview of the experimental data available for **lithium hypochlorite**, including its physicochemical properties, synthesis and purification protocols, analytical methods for its quantification, and its mechanism of action as a disinfectant.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **lithium hypochlorite** based on available literature and safety data sheets.

Table 1: Physicochemical Properties of **Lithium Hypochlorite**

Property	Value	Reference(s)
Molecular Formula	CLiO	[3]
Molecular Weight	58.39 g/mol	[1]
Appearance	Colorless or white crystalline solid/granular solid	[1][2]
Odor	Chlorine-like	[1]
Melting Point	135 °C (decomposes)	[1]
Boiling Point	1,336 °C	[1]
Density	0.531 g/cm ³ (at 20 °C)	[1]
Solubility in Water	Soluble	[1]
Autoignition Temperature	> 180 °C	[1]

Table 2: Toxicological Data for **Lithium Hypochlorite**

Test	Result	Species	Reference(s)
Acute Oral Toxicity (LD50)	500 mg/kg	Rat	[1]

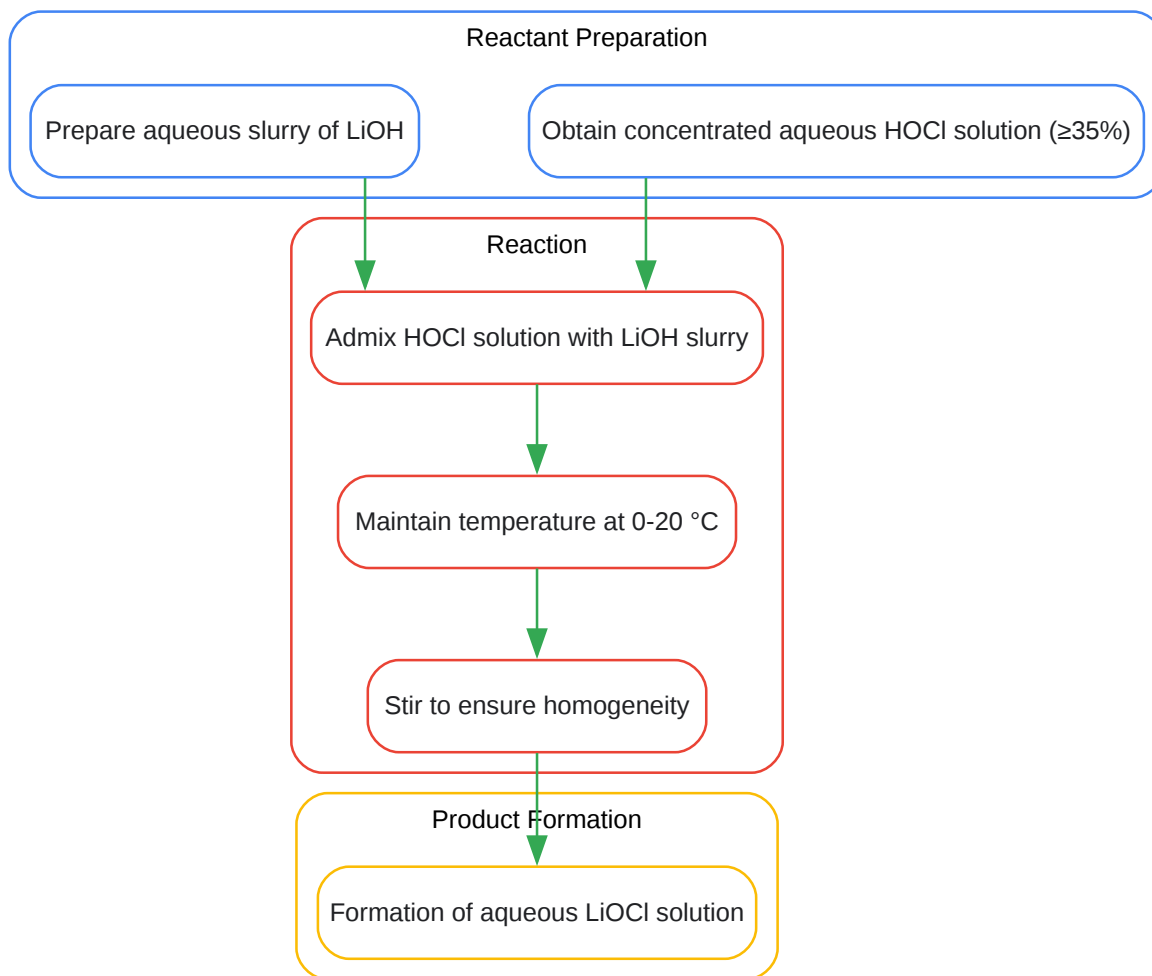
Experimental Protocols

Detailed methodologies for the synthesis, purification, and quantitative analysis of **lithium hypochlorite** are provided below.

I. Synthesis of Lithium Hypochlorite

Principle: **Lithium hypochlorite** can be synthesized by reacting an aqueous solution of hypochlorous acid (HOCl) with a slurry of lithium hydroxide (LiOH). The reaction is typically carried out at low temperatures to minimize the formation of byproducts such as lithium chlorate and lithium chloride.

Experimental Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **lithium hypochlorite**.

Detailed Protocol:

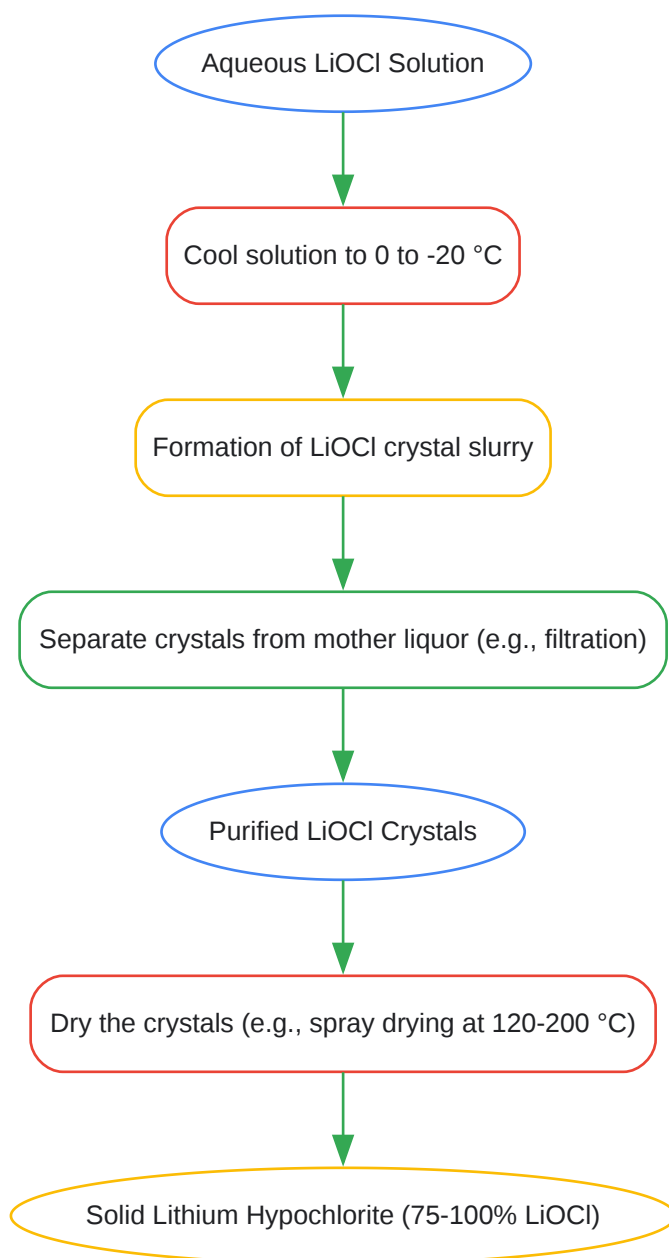
- Preparation of Lithium Hydroxide Slurry: Prepare a 20% (w/w) aqueous slurry of lithium hydroxide ($\text{LiOH} \cdot \text{H}_2\text{O}$).
- Cooling: Cool the lithium hydroxide slurry to approximately 0 °C in a reaction vessel equipped with a stirrer.
- Reaction: Slowly add a concentrated aqueous solution of hypochlorous acid (e.g., 43.7% by weight HOCl) to the cooled and stirred LiOH slurry.

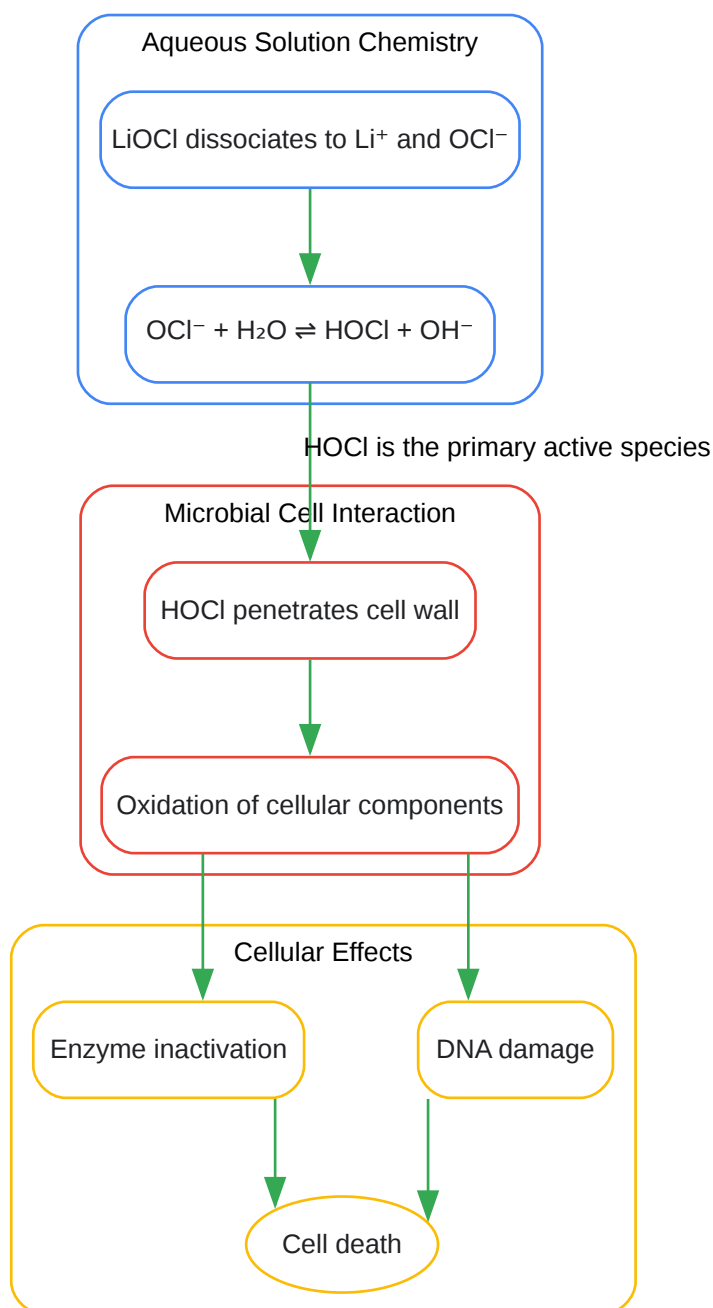
- **Temperature Control:** Maintain the reaction temperature below 20 °C throughout the addition of hypochlorous acid.
- **Monitoring:** Monitor the excess alkalinity of the solution. Continue the addition of HOCl until the excess alkalinity reaches approximately one percent.
- **Further Addition:** If necessary, introduce additional solid $\text{LiOH}\cdot\text{H}_2\text{O}$ to the solution and continue the addition of HOCl at a temperature below 20 °C until the LiOH is completely converted to LiOCl.
- **Product:** The resulting product is an aqueous solution of **lithium hypochlorite** with a concentration of approximately 15% to 40% by weight.

II. Purification of Lithium Hypochlorite

Principle: The aqueous solution of **lithium hypochlorite** obtained from the synthesis can be purified by crystallization. Cooling the solution to subzero temperatures induces the formation of **lithium hypochlorite** crystals, which can then be separated from the mother liquor containing impurities.

Experimental Workflow for Purification





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium hypochlorite - Wikipedia [en.wikipedia.org]
- 2. Lithium hypochlorite | CILiO | CID 23665767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Lithium Hypochlorite (CAS 13840-33-0): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084502#cas-number-13840-33-0-experimental-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com